

Comprehensive Technical Guide: N-(4-Ethylphenyl)succinimide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2,5-Pyrrolidinedione, 1-(4-ethylphenyl)-

CAS No.: 72601-54-8

Cat. No.: B5512044

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Executive Summary

N-(4-Ethylphenyl)succinimide (NEPS) is a cyclic imide belonging to the class of N-aryl succinimides.^[1] Structurally, it consists of a succinimide (pyrrolidine-2,5-dione) ring substituted at the nitrogen atom with a 4-ethylphenyl group. While C-substituted succinimides (e.g., ethosuximide, methsuximide) are well-established anticonvulsant drugs, N-aryl succinimides like NEPS primarily serve as versatile synthetic intermediates and pharmacophores in the development of antimicrobial, antifungal, and nephrotoxicological agents.

This guide provides an in-depth analysis of the physicochemical properties, synthetic pathways, spectroscopic characteristics, and biological relevance of NEPS. It is designed to support researchers in optimizing synthesis and exploring the functional utility of this compound.^[1]

Physicochemical Profile

Molecular Identity^{[1][2]}

- IUPAC Name: 1-(4-Ethylphenyl)pyrrolidine-2,5-dione[1]
- Molecular Formula: C₁₂H₁₃NO₂[1][2]
- Molecular Weight: 203.24 g/mol [1][3][4]
- SMILES: CCc1ccc(cc1)N2C(=O)CCC2=O
- CAS Number: While the N-(4-methylphenyl) analog is CAS 2314-79-6, the specific CAS for the 4-ethyl derivative is less commonly cited in standard catalogs but is structurally definitive. [1] (Note: Distinct from N-(4-ethylphenyl)maleimide, CAS 76620-00-3).

Physical Properties (Experimental & Predicted)

The properties of NEPS are closely analogous to its homolog, N-(4-methylphenyl)succinimide. [1]

Property	Value / Description	Source/Inference
Appearance	White to off-white crystalline solid	Experimental observation for N-aryl succinimides [1]
Melting Point	135–155 °C (Predicted)	Inferred from N-(4-methylphenyl)succinimide (MP 154–155 °C) [2]
Solubility	Soluble in CHCl ₃ , DMSO, Ethyl Acetate, Ethanol; Insoluble in Water	Standard organic solubility profile
LogP	~2.3–2.5	Calculated based on hydrophobicity of ethyl + phenyl + imide
H-Bond Donors	0	Tertiary amide nitrogen
H-Bond Acceptors	2	Two carbonyl oxygens

Synthetic Pathways & Optimization

The synthesis of NEPS typically proceeds via the condensation of succinic anhydride with 4-ethylaniline. Two primary methods are employed: a two-step isolation of the amic acid intermediate, or a one-pot cyclization.

Method A: Two-Step Synthesis (Classical)[1]

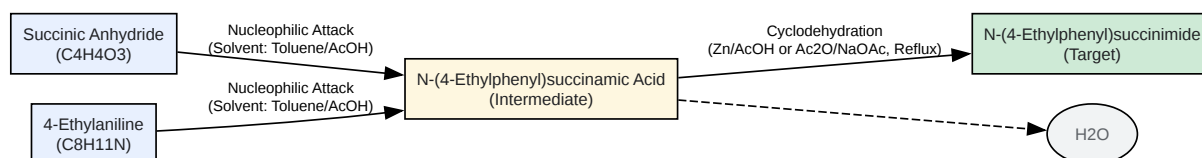
- Nucleophilic Acyl Substitution: Reaction of succinic anhydride with 4-ethylaniline in a solvent (e.g., toluene, acetone) yields N-(4-ethylphenyl)succinamic acid.[1]
- Cyclodehydration: The amic acid is cyclized to the imide using a dehydrating agent (e.g., acetic anhydride/sodium acetate, acetyl chloride) or thermal dehydration.[1]

Method B: One-Pot Green Synthesis (Recommended)

A zinc-catalyzed or acid-catalyzed one-pot reaction in acetic acid is often preferred for higher yields and operational simplicity.

Mechanism:

- Nucleophilic attack of the aniline nitrogen on the anhydride carbonyl.[1]
- Ring opening to form the amic acid.[1]
- Acid-catalyzed intramolecular nucleophilic substitution (dehydration) to close the imide ring.[1]



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Figure 1: Synthetic pathway for N-(4-ethylphenyl)succinimide via succinamic acid intermediate.[1]

Spectroscopic Characterization

Accurate identification relies on distinct spectroscopic signatures.^[1]

Proton NMR (¹H-NMR)

Solvent: CDCl₃, 300/400 MHz.

- δ 1.22 ppm (3H, t, J=7.6 Hz): Methyl protons of the ethyl group (-CH₂CH₃).^[1]
- δ 2.67 ppm (2H, q, J=7.6 Hz): Methylene protons of the ethyl group (-CH₂CH₃).^{[1][5]}
- δ 2.85–2.90 ppm (4H, s): Succinimide ring protons (-CH₂CH₂-).^[1] This singlet is characteristic of the symmetric succinimide ring.^[1]
- δ 7.20–7.40 ppm (4H, m): Aromatic protons.^[1] Typically appears as an AA'BB' system (two doublets) due to 1,4-substitution.^[1]

Infrared Spectroscopy (FT-IR)

- 1700–1780 cm⁻¹: Strong carbonyl (C=O) stretching.^[1] Cyclic imides typically show two bands due to symmetric and asymmetric stretching (e.g., ~1710 cm⁻¹ and ~1770 cm⁻¹).^[1]
- 1180–1200 cm⁻¹: C-N stretching vibration.^[1]
- 2900–3000 cm⁻¹: C-H stretching (aliphatic and aromatic).^[1]

Reactivity & Functionalization^[1]

NEPS is not chemically inert; its imide functionality allows for specific transformations.^[1]

Ring Opening (Hydrolysis)

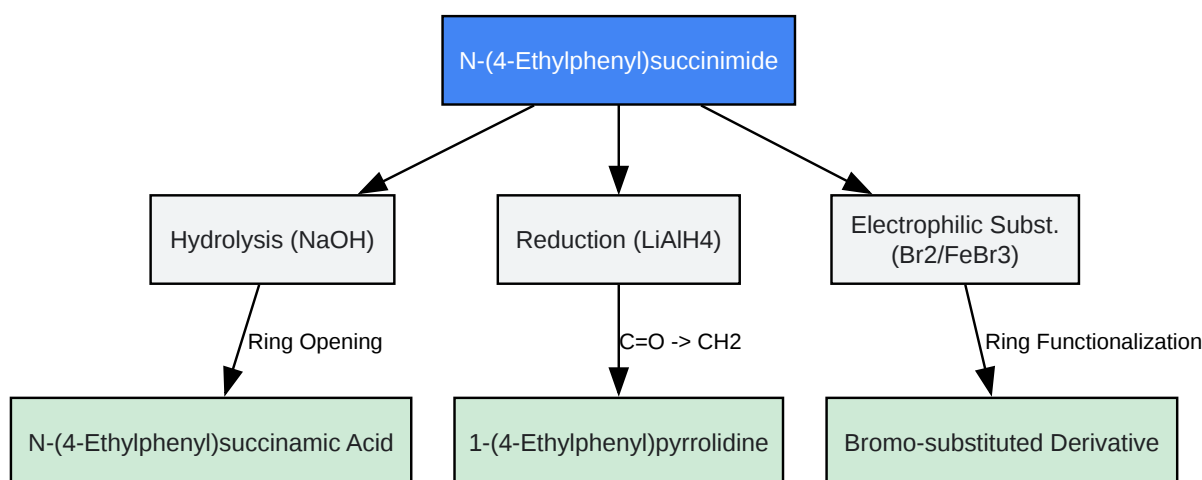
Under basic conditions (NaOH/H₂O) or enzymatic catalysis, the imide ring hydrolyzes to form N-(4-ethylphenyl)succinamic acid.^[1] Prolonged hydrolysis yields succinic acid and 4-ethylaniline.

Reduction

Reduction with LiAlH_4 or borane can yield the corresponding pyrrolidine (1-(4-ethylphenyl)pyrrolidine) or hydroxylated derivatives, altering the pharmacological profile from imide to amine.[1]

Electrophilic Aromatic Substitution

The phenyl ring is activated by the ethyl group (weak activator) but deactivated by the succinimide nitrogen (electron-withdrawing via resonance/induction).[1] Substitution (e.g., nitration, halogenation) typically occurs ortho to the ethyl group due to steric hindrance at the imide position.[1]



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Figure 2: Reactivity map illustrating key chemical transformations of NEPS.[1]

Biological Relevance & Applications[1][8][9]

Pharmacological Potential

While C-substituted succinimides (e.g., Ethosuximide) are anticonvulsants, N-substituted succinimides like NEPS exhibit different bioactivities:

- **Antifungal/Antibacterial:** N-aryl succinimides have demonstrated efficacy against fungal strains (e.g., *Aspergillus niger*) and bacteria [1].[1]

- Nephrotoxicity: Some N-phenylsuccinimide derivatives are known to possess nephrotoxic potential, which is a critical consideration in drug design [3].[\[1\]](#)
- Anticancer: Recent studies suggest certain N-substituted succinimides can activate stress signaling pathways and induce apoptosis in cancer cell lines [4].[\[1\]](#)

Industrial & Synthetic Utility[\[1\]](#)

- Polymer Additives: Used as thermal stabilizers or modifiers.[\[1\]](#)
- Intermediate: Precursor for the synthesis of complex pyrrolidine alkaloids and non-natural amino acids.[\[1\]](#)

Experimental Protocols

Protocol 7.1: One-Pot Synthesis of N-(4-Ethylphenyl)succinimide

Objective: Efficient synthesis using zinc catalyst.

Materials:

- Succinic anhydride (10 mmol)[\[1\]](#)
- 4-Ethylaniline (10 mmol)[\[1\]](#)
- Zinc dust (catalytic amount)[\[1\]](#)
- Acetic acid (glacial, 15 mL)

Procedure:

- Dissolution: In a 50 mL round-bottom flask, dissolve 4-ethylaniline (1.21 g, 10 mmol) in glacial acetic acid (10 mL).
- Addition: Add succinic anhydride (1.00 g, 10 mmol) in one portion with stirring.
- Catalysis: Add zinc dust (100 mg).

- Reflux: Heat the mixture to reflux (approx. 120°C) for 3–5 hours. Monitor reaction progress by TLC (Ethyl Acetate:Hexane 3:7).
- Work-up:
 - Cool the mixture to room temperature.
 - Pour into crushed ice (50 g) with vigorous stirring.
 - The solid product will precipitate.[\[1\]](#)
- Purification:
 - Filter the solid and wash with cold water (3 x 20 mL) to remove acetic acid.[\[1\]](#)
 - Wash with saturated NaHCO₃ solution to remove unreacted succinic acid/anhydride.[\[1\]](#)
 - Recrystallize from Ethanol or Ethanol/Water mixture.[\[1\]](#)
- Yield: Expected yield 75–85%.

Validation:

- Check Melting Point (Target: ~135–155°C).
- Confirm structure via ¹H-NMR (Look for ethyl triplet/quartet and succinimide singlet).[\[1\]](#)

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- To cite this document: BenchChem. [Comprehensive Technical Guide: N-(4-Ethylphenyl)succinimide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b5512044/docs#comprehensive-technical-guide-n-4-ethylphenyl-succinimide\]](https://www.benchchem.com/product/b5512044/docs#comprehensive-technical-guide-n-4-ethylphenyl-succinimide)

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